

Safety and handling precautions for 3-Vinylbenzoic acid ethyl ester

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Compound of Interest

Compound Name: 3-Vinylbenzoic acid ethyl ester

Cat. No.: B1611398

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An In-Depth Technical Guide to the Safe Handling of 3-Vinylbenzoic Acid Ethyl Ester

For the attention of researchers, scientists, and drug development professionals, this guide provides a comprehensive overview of the safety protocols and handling precautions for **3-Vinylbenzoic acid ethyl ester** (also known as ethyl 3-ethenylbenzoate). Adherence to these guidelines is critical to ensure a safe laboratory environment and mitigate risks associated with the handling of this chemical compound.

Section 1: Compound Identification and Hazard Summary

- Chemical Name: **3-Vinylbenzoic acid ethyl ester**
- Synonyms: Ethyl 3-ethenylbenzoate, 3-VINYL BENZOIC ACID ETHYL ESTER[1]
- CAS Number: 33745-48-1[1]
- Molecular Formula: C11H12O2
- Molecular Weight: 176.21 g/mol [1]

Hazard Classification:

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **3-Vinylbenzoic acid ethyl ester** is classified as follows:

- Skin Irritation (Category 2): Causes skin irritation.[1][2]
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.[1][2]
- Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System: May cause respiratory irritation.[1][2]

Signal Word: Warning[1]

Hazard Statements:

- H315: Causes skin irritation.[1][3]
- H319: Causes serious eye irritation.[1][3]
- H335: May cause respiratory irritation.[1][3]

Pictograms:

| GHS Pictogram | Hazard |
|---------------|------------------|
| GHS07 | Exclamation Mark |

Section 2: Prudent Handling and Personal Protective Equipment (PPE)

A risk-based approach is paramount when handling **3-Vinylbenzoic acid ethyl ester**. The following engineering controls and personal protective equipment are mandatory to minimize exposure.

2.1 Engineering Controls:

- Ventilation: All work with this compound must be conducted in a well-ventilated area.[1] A certified chemical fume hood is the preferred engineering control to minimize inhalation of

vapors.

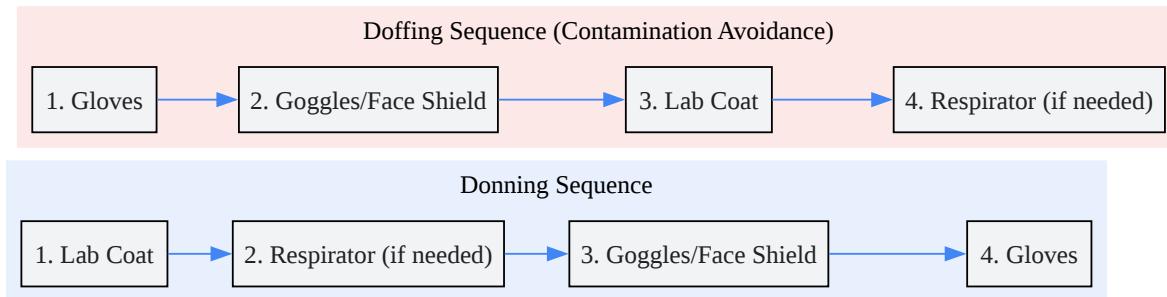
- **Eyewash and Safety Shower:** A readily accessible eyewash station and safety shower are essential in any laboratory where this chemical is handled.[1]

2.2 Personal Protective Equipment (PPE):

The selection of appropriate PPE is critical. The following table outlines the minimum requirements.

| Body Part | PPE Recommendation | Rationale |
|-------------|--|---|
| Eyes/Face | Safety glasses with side shields or chemical safety goggles. A face shield may be required for splash hazards. | Protects against splashes and vapors that can cause serious eye irritation.[1][4] |
| Skin | Chemical-resistant gloves (e.g., Butyl rubber).[5] A lab coat or chemical-resistant apron should be worn. | Prevents skin contact which can cause irritation.[1][4] |
| Respiratory | Not typically required when using adequate engineering controls (fume hood). If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is necessary. | Protects against inhalation of vapors which may cause respiratory irritation.[1] |

PPE Donning and Doffing Workflow:



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Caption: Proper sequence for donning and doffing PPE to minimize contamination.

Section 3: Storage and Disposal

Proper storage and disposal are crucial for maintaining a safe laboratory environment and complying with regulations.

3.1 Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)
- Keep away from incompatible substances such as strong oxidizing agents and strong bases.[\[4\]](#)
- Keep away from sources of ignition.[\[1\]](#)

3.2 Disposal:

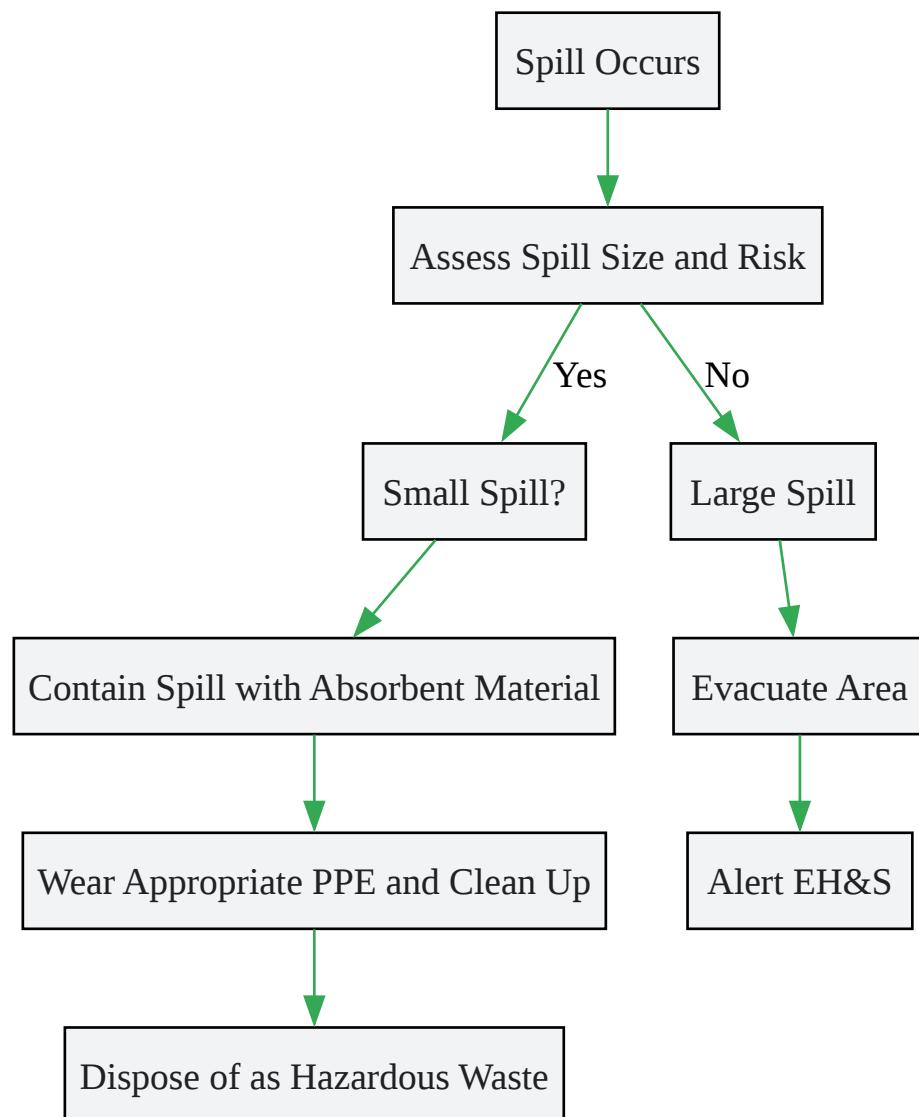
- Dispose of contents and container in accordance with local, state, and federal regulations.[\[1\]](#)
- Do not allow the product to enter drains, other waterways, or soil.[\[1\]](#)
- Contaminated materials should be treated as hazardous waste.

Section 4: First Aid and Emergency Procedures

In the event of an exposure, immediate and appropriate action is critical.

| Exposure Route | First Aid Measures |
|----------------|--|
| Inhalation | Move the person to fresh air. If breathing is difficult, give oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[1][6] |
| Skin Contact | Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[1][6] Seek medical attention if irritation persists.[6] |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1] Remove contact lenses if present and easy to do.[1] Continue rinsing. Seek immediate medical attention.[1] |
| Ingestion | Do NOT induce vomiting.[1] Rinse mouth with water. Never give anything by mouth to an unconscious person.[1] Seek immediate medical attention.[1] |

Spill Response Decision Tree:



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Caption: Decision-making workflow for responding to a chemical spill.

Section 5: Toxicological and Reactivity Information

- Acute Toxicity: Data not available.[1]
- Routes of Exposure: Inhalation, eye contact, skin contact, ingestion.[1]
- Symptoms of Exposure:
 - Skin: Itching, scaling, reddening, or blistering.[1]

- Eyes: Redness, pain, or severe damage.[[1](#)]
- Inhalation: Irritation of the lungs and respiratory system.[[1](#)]
- Chemical Stability: Stable under recommended storage conditions.[[1](#)]
- Incompatible Materials: Strong oxidizing agents, strong bases.[[4](#)]
- Hazardous Decomposition Products: Carbon oxides may be formed during combustion.[[1](#)]

Section 6: Experimental Protocol - Safe Weighing and Solution Preparation

This protocol outlines the steps for safely weighing **3-Vinylbenzoic acid ethyl ester** and preparing a solution, integrating the necessary safety precautions.

Objective: To accurately weigh a specified mass of **3-Vinylbenzoic acid ethyl ester** and dissolve it in a suitable solvent to a final concentration.

Materials:

- **3-Vinylbenzoic acid ethyl ester**
- Appropriate solvent (e.g., ethanol, ethyl acetate)
- Analytical balance
- Spatula
- Weighing paper or boat
- Volumetric flask with stopper
- Beaker
- Magnetic stir bar and stir plate (optional)
- Appropriate PPE (lab coat, gloves, safety goggles)

Procedure:**• Preparation:**

- Ensure the chemical fume hood is operational and the sash is at the appropriate height.
- Don all required personal protective equipment.
- Decontaminate the work surface within the fume hood.
- Place all necessary equipment inside the fume hood.

• Weighing:

- Tare the analytical balance with the weighing paper or boat on the pan.
- Carefully use a clean spatula to transfer the desired amount of **3-Vinylbenzoic acid ethyl ester** onto the weighing vessel. Avoid generating dust or aerosols.
- Record the exact mass of the compound.

• Dissolution:

- Carefully transfer the weighed compound into a beaker.
- Add a small amount of the chosen solvent to the beaker to dissolve the solid. A magnetic stir bar and stir plate can be used to facilitate dissolution.
- Once dissolved, quantitatively transfer the solution to the volumetric flask.
- Rinse the beaker with a small amount of solvent and add the rinsing to the volumetric flask to ensure all the compound is transferred.
- Add solvent to the volumetric flask until the meniscus reaches the calibration mark.
- Stopper the flask and invert it several times to ensure the solution is homogeneous.

• Cleanup:

- Wipe down the spatula and any contaminated surfaces with a suitable solvent and dispose of the cleaning materials as hazardous waste.
- Properly dispose of the weighing paper/boat and any other contaminated disposable materials.
- Remove PPE following the correct doffing procedure.
- Wash hands thoroughly with soap and water.

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References

- 1. aksci.com [aksci.com]
- 2. fishersci.com [fishersci.com]
- 3. 3-Vinylbenzoic Acid | C9H8O2 | CID 4438231 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. fishersci.com [fishersci.com]
- 5. carlroth.com [carlroth.com]
- 6. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
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